

3-Nitrosalicylic Acid Sodium Salt molecular weight

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Compound of Interest

Compound Name: 3-Nitrosalicylic Acid Sodium Salt

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An In-depth Technical Guide to **3-Nitrosalicylic Acid Sodium Salt** A Senior Application Scientist's Reference for Researchers and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of 3-Nitrosalicylic Acid and its sodium salt, with a primary focus on its molecular weight and physicochemical properties. Designed for researchers, scientists, and professionals in drug development, this document delves into the synthesis, characterization, applications, and safety considerations associated with this compound. By synthesizing technical data with practical insights, this guide serves as an authoritative resource, explaining the causality behind experimental choices and grounding all claims in verifiable, cited literature. The significance of converting the parent acid to its sodium salt form is explored within the context of pharmaceutical development, highlighting the strategic advantages in modifying a compound's properties to enhance its therapeutic potential.

Introduction

3-Nitrosalicylic acid (2-Hydroxy-3-nitrobenzoic acid) is an important chemical intermediate derived from the nitration of salicylic acid.^[1] While the parent acid has its own utility, particularly in dye chemistry, its properties can be strategically modified for broader applications through the formation of salts.^{[1][2]} The sodium salt of 3-Nitrosalicylic Acid is of particular interest in the pharmaceutical and chemical research sectors.

The process of converting an Active Pharmaceutical Ingredient (API) into a salt is a cornerstone of drug development, with an estimated 50% of all drugs administered as salts.^[3] ^[4] This conversion is not merely a chemical formality; it is a critical strategy to overcome suboptimal physicochemical or biopharmaceutical properties of the parent molecule, such as poor solubility, stability, or bioavailability.^{[3][4]} This guide will provide the core technical data for **3-Nitrosalicylic Acid Sodium Salt** and contextualize its relevance within the broader principles of pharmaceutical salt selection.

Core Physicochemical Properties

A precise understanding of a compound's physicochemical properties is fundamental to its application in any scientific endeavor. The molecular weight, in particular, is a critical parameter for stoichiometric calculations in synthesis, formulation, and analytical testing.

Molecular Formula and Weight

The molecular weight of the compound varies depending on whether it is in its acidic, salt, or hydrated form. It is crucial to use the correct value corresponding to the specific form of the material being used.

Compound Form	Molecular Formula	Molar Mass (g/mol)	Source(s)
3-Nitrosalicylic Acid Sodium Salt	C ₇ H ₄ NNaO ₅	205.10	
3-Nitrosalicylic Acid (Anhydrous)	C ₇ H ₅ NO ₅	183.12	[1] [5] [6]
3-Nitrosalicylic Acid Monohydrate	C ₇ H ₇ NO ₆	201.13	[7]

Additional Physicochemical Data

The following table summarizes other key properties of the parent acid, 3-Nitrosalicylic Acid, which inform the handling, storage, and application of both the acid and its corresponding sodium salt.

Property	Value	Source(s)
Appearance	Yellow crystalline solid	[1][6]
CAS Number	85-38-1	[1][8][5]
Melting Point	142-147 °C	[8]
Solubility	Slightly soluble in water; freely soluble in alcohol, benzene, chloroform, ether.	[1]
Density	1.63 g/cm ³	[6]

Synthesis and Manufacturing

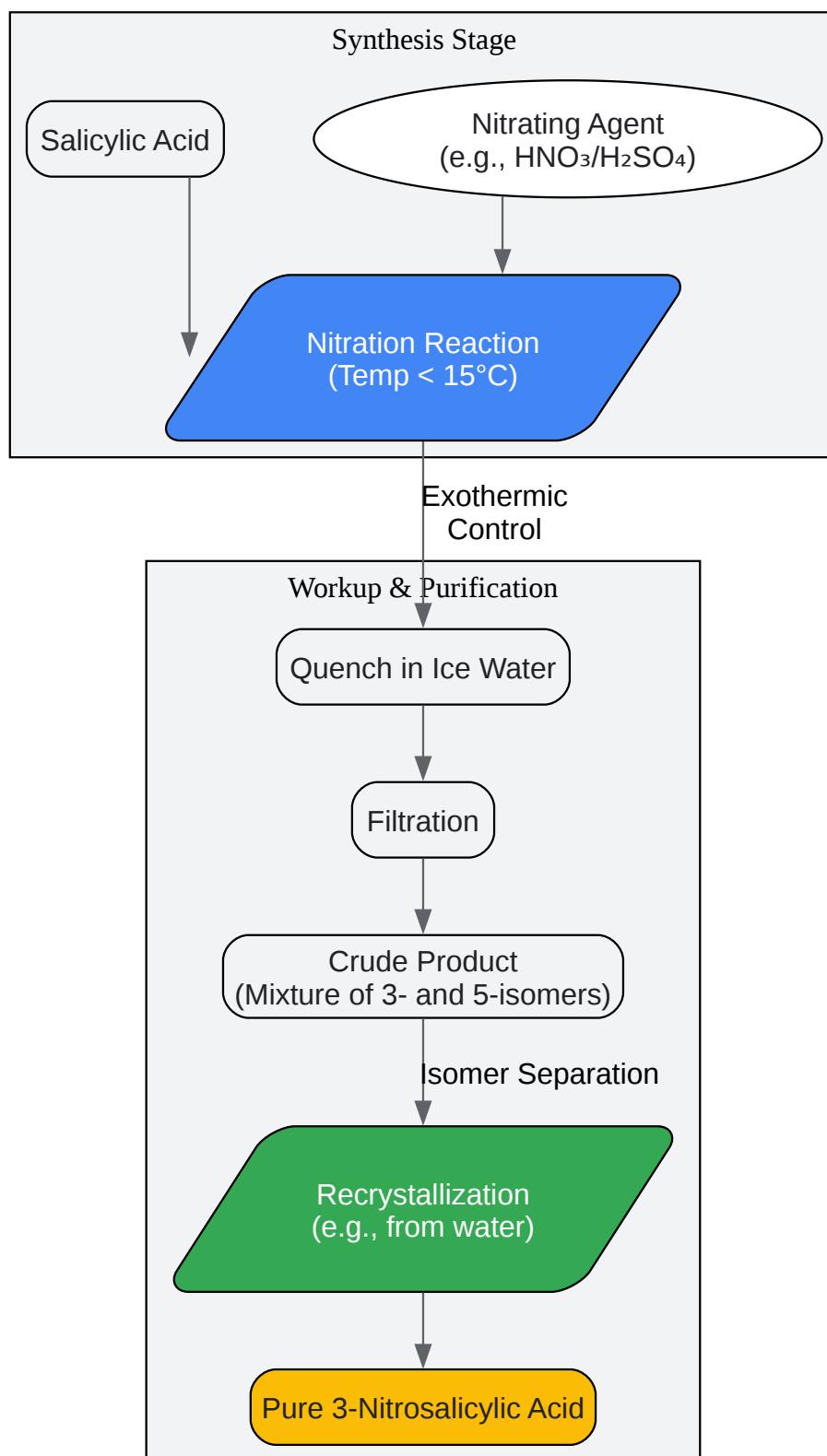
The production of **3-Nitrosalicylic Acid Sodium Salt** is a two-stage process: first, the synthesis of the parent acid, and second, its conversion to the sodium salt. The regioselectivity of the initial nitration step is a critical challenge that dictates the purity of the final product.

Synthesis of 3-Nitrosalicylic Acid

The primary method for synthesizing 3-Nitrosalicylic Acid is the direct nitration of salicylic acid. This reaction is notoriously difficult to control, as it typically yields a mixture of 3-nitro and 5-nitro isomers.[1][9] The reaction conditions, particularly temperature and the choice of nitrating agent, are paramount to maximizing the yield of the desired 3-nitro isomer.

Expert Insight: The nitration of salicylic acid is a highly exothermic reaction. Failure to maintain strict temperature control (e.g., below 15°C) can lead to the formation of undesired byproducts, including dinitrated compounds and even potentially explosive picric acid.[10][11] This necessitates the use of ice baths and slow, controlled addition of reagents.

The following diagram illustrates a typical workflow for the synthesis and purification of 3-Nitrosalicylic Acid.



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Caption: Experimental workflow for the synthesis and purification of 3-Nitrosalicylic Acid.

Experimental Protocol: Synthesis of 3-Nitrosalicylic Acid (This protocol is a synthesis of established methods and should be performed with appropriate safety precautions by trained personnel.)([12](#))([13](#))

- Preparation: In a flask equipped with a magnetic stirrer and placed in an ice-salt bath, slowly add 100 g of salicylic acid to 1200 mL of sulfuric acid ($d=1.52$ g/mL), ensuring the temperature is maintained between 10-15°C.[\[13\]](#)
- Nitration: To this mixture, slowly add 130 g of sodium nitrite dissolved in 150 mL of water. The rate of addition must be carefully controlled to keep the temperature within the 10-15°C range.[\[13\]](#)
- Reaction: Continue stirring the mixture for 4 hours at 10-15°C.
- Warming: After 4 hours, warm the mixture to 50°C and hold until the evolution of nitrous fumes ceases.[\[13\]](#) This step helps to drive the reaction to completion.
- Crystallization: Cool the reaction mixture. The product, 3-Nitrosalicylic Acid, will crystallize out of the solution.
- Purification: Filter the crude product, wash thoroughly with cold water, and recrystallize from hot water to yield purified needles of 3-Nitrosalicylic Acid.[\[13\]](#)

Formation of 3-Nitrosalicylic Acid Sodium Salt

The conversion of the parent acid to its sodium salt is a straightforward acid-base neutralization. This process is typically high-yielding and serves to improve the aqueous solubility of the compound.

Experimental Protocol: Salt Formation

- Dissolution: Dissolve a known molar quantity of purified 3-Nitrosalicylic Acid in a suitable solvent, such as ethanol.
- Neutralization: Add one molar equivalent of sodium hydroxide (or another suitable sodium base like sodium bicarbonate) dissolved in water, dropwise, while stirring.

- Isolation: The sodium salt will precipitate out of the solution. The product can be isolated by filtration or by removing the solvent under reduced pressure.
- Drying: Dry the resulting solid in a vacuum oven to remove any residual solvent.

Analytical Characterization

To ensure the identity, purity, and quality of the synthesized material, a suite of analytical techniques must be employed.

- High-Performance Liquid Chromatography (HPLC): This is the gold standard for determining the purity of the final product and quantifying the ratio of 3-nitro to 5-nitro isomers.[\[8\]](#) A purity of $\geq 98.0\%$ is a common commercial standard.[\[8\]](#)
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR and ^{13}C NMR are used to confirm the chemical structure of the compound, ensuring the nitro group is in the correct position on the aromatic ring.[\[14\]](#)
- Infrared (IR) Spectroscopy: IR spectroscopy helps to identify the key functional groups present in the molecule, such as the hydroxyl (-OH), carboxylic acid (-COOH), and nitro (-NO₂) groups.
- Mass Spectrometry (MS): This technique confirms the molecular weight of the compound.[\[14\]](#)

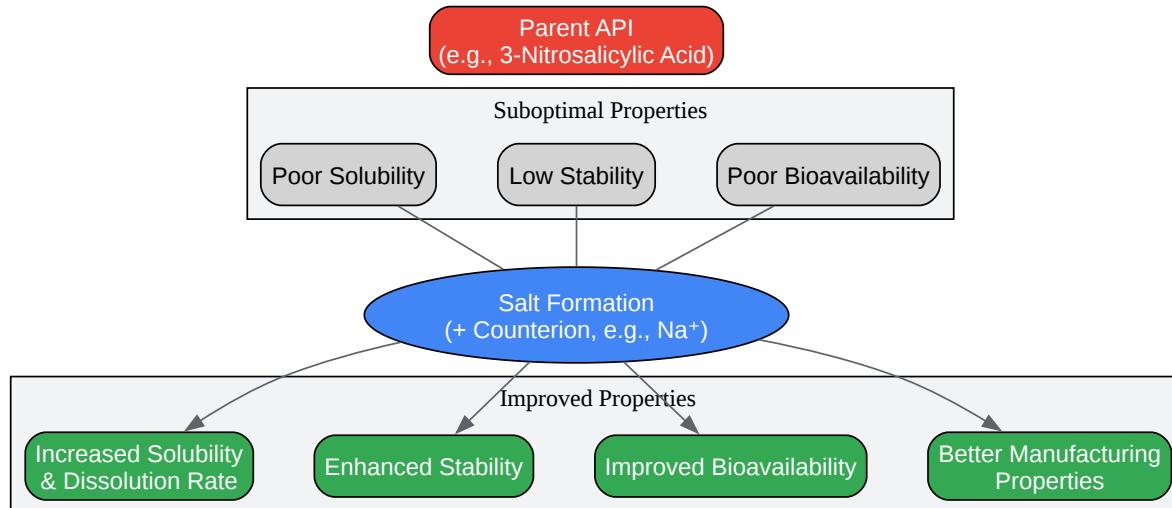
Applications in Research and Drug Development

The utility of **3-Nitrosalicylic Acid Sodium Salt** extends from its role as a chemical intermediate to its potential in pharmaceutical formulations.

Rationale for Pharmaceutical Salt Selection

The decision to develop a salt form of a drug is driven by the need to optimize its properties for therapeutic use. The parent 3-Nitrosalicylic Acid, being an organic acid, has limited aqueous solubility.[\[1\]](#) Converting it to the sodium salt dramatically increases its polarity and, consequently, its solubility in water. This is a critical consideration for many drug delivery routes.

The diagram below illustrates the key objectives and benefits of pharmaceutical salt formation.



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Caption: Rationale for converting an API into a salt form in drug development.

This strategic modification can lead to:

- Improved Bioavailability: Higher solubility often leads to a faster dissolution rate in the gastrointestinal tract, which can significantly improve the rate and extent of drug absorption. [\[15\]](#)
- Enhanced Stability: Certain salt forms can be more crystalline and less hygroscopic than the parent drug, leading to better chemical and physical stability during storage.
- Simplified Formulation: A highly soluble salt form is often easier to formulate into various dosage forms, especially aqueous solutions for injection.

Other Applications

Beyond pharmaceuticals, 3-Nitrosalicylic Acid and its derivatives are used as:

- Corrosion Inhibitors: It can be used as a supporting electrolyte for the electrodeposition of protective polymer films on metals.[2]
- Chelating Agents: It can act as a ligand to form complexes with metal ions like iron and aluminum.[2]

Safety and Handling

3-Nitrosalicylic Acid is classified as an irritant. All handling should be performed in accordance with the Safety Data Sheet (SDS) and good laboratory practices.[5][16]

Hazard Class	GHS Classification	Precautionary Statements	Source(s)
Skin Irritation	H315: Causes skin irritation	P264, P280, P302+P352	[5][17]
Eye Irritation	H319: Causes serious eye irritation	P280, P305+P351+P338	[5][17]
Respiratory Irritation	H335: May cause respiratory irritation	P261, P271, P304+P340	[5][17]

Personal Protective Equipment (PPE):

- Engineering Controls: Use in a well-ventilated area, preferably a fume hood.
- Eye/Face Protection: Wear safety glasses with side shields or goggles.
- Skin Protection: Handle with impervious gloves (e.g., nitrile). Wear a lab coat.
- Respiratory Protection: If dust is generated, use an approved N95 (US) or equivalent dust mask.[16]

Conclusion

3-Nitrosalicylic Acid Sodium Salt is a compound whose value is understood through both its intrinsic chemical properties and the strategic advantages conferred by its salt form. With a molecular weight of 205.10 g/mol, it stands as a chemically modified version of its parent acid, engineered for enhanced utility, particularly in applications requiring high aqueous solubility. For researchers and drug developers, a thorough understanding of its synthesis, characterization, and the rationale behind its use is essential for leveraging its full potential in creating safer, more effective chemical and pharmaceutical products.

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